

An In-depth Technical Guide to Piperidinylethanol Derivatives for Advanced Research

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Compound of Interest

Compound Name: 2-Piperidin-1-yl-1-pyridin-2-ylethanol

CAS No.: 102071-28-3

Cat. No.: B12731825

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Executive Summary and Editorial Note on the Target Compound 2-Piperidin-1-yl-1-pyridin-2-ylethanol

This technical guide was initially designed to provide a comprehensive overview of the chemical compound **2-Piperidin-1-yl-1-pyridin-2-ylethanol**, including its CAS number, synonyms, and detailed experimental protocols. However, an exhaustive search of scientific and chemical databases has revealed no specific CAS number or published literature for this particular molecular structure. This suggests that **2-Piperidin-1-yl-1-pyridin-2-ylethanol** is a novel or not widely characterized compound.

In the spirit of scientific integrity and to provide a valuable resource for researchers in this field, this guide has been adapted. It will first propose a robust, theoretical synthetic pathway for the target molecule, **2-Piperidin-1-yl-1-pyridin-2-ylethanol**, based on established chemical

principles. This section is intended to serve as a foundational methodology for researchers interested in the synthesis and characterization of this novel compound.

The subsequent and main body of this whitepaper will focus on a closely related and well-documented analogue: 2-(Piperidin-1-yl)ethanol (CAS: 3040-44-6). This compound shares the core piperidinyethanol scaffold and is a valuable building block in medicinal chemistry. By providing an in-depth analysis of this analogue, we aim to equip researchers with the necessary knowledge of the chemical properties, handling, and potential applications of this class of compounds, which will be highly relevant for any future work on **2-Piperidin-1-yl-1-pyridin-2-ylethanol**.

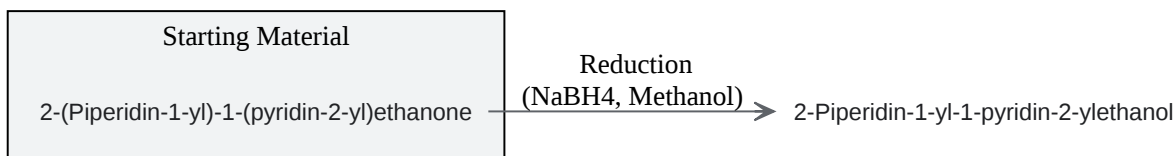
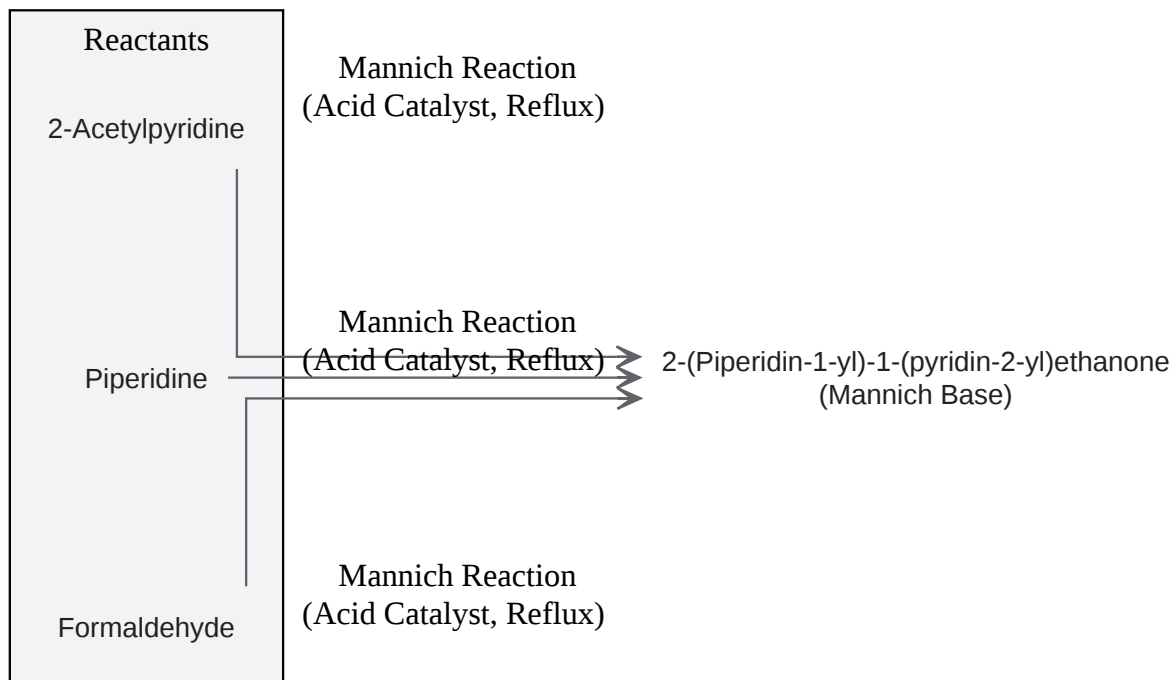
Part 1: Proposed Synthesis of the Novel Compound 2-Piperidin-1-yl-1-pyridin-2-ylethanol

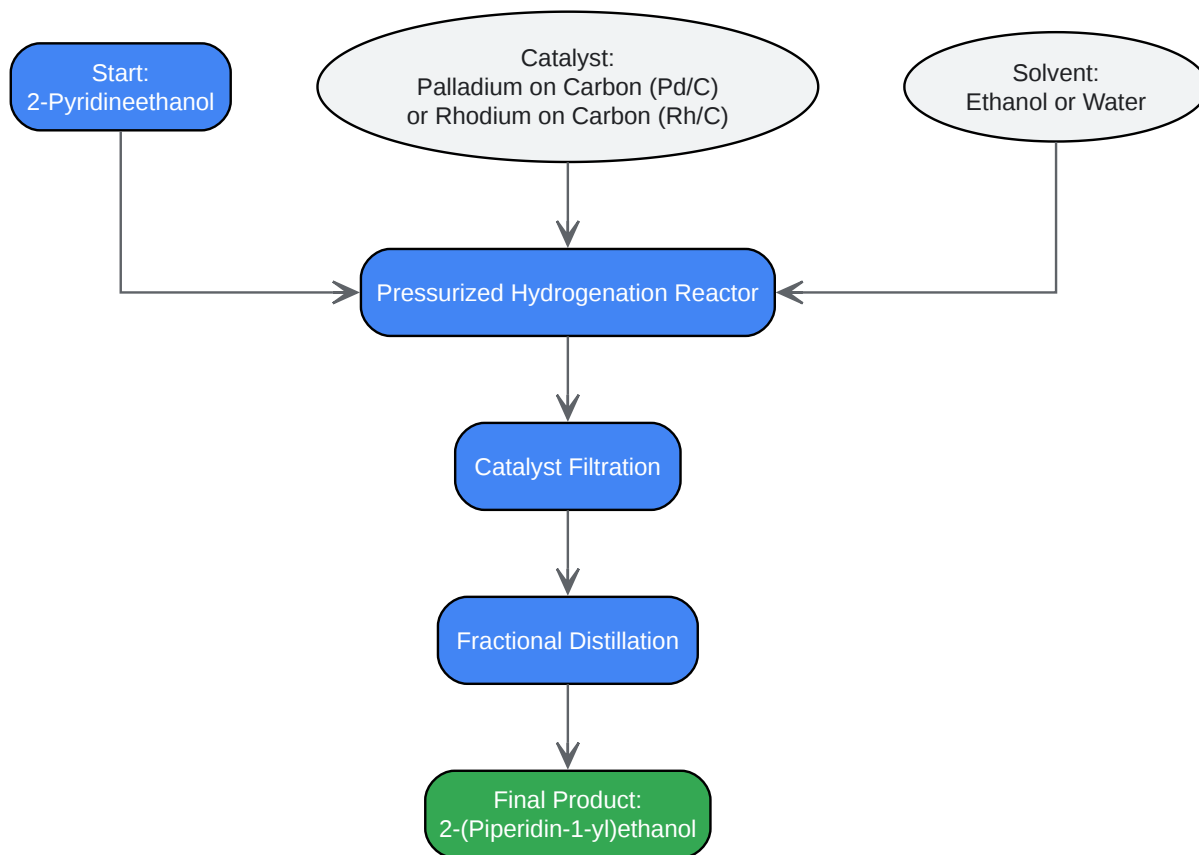
The synthesis of **2-Piperidin-1-yl-1-pyridin-2-ylethanol** can be logically approached via a two-step process involving the formation of a ketone intermediate followed by its reduction.

Synthesis of the Ketone Intermediate: 2-(Piperidin-1-yl)-1-(pyridin-2-yl)ethanone

The formation of the β -amino ketone, 2-(Piperidin-1-yl)-1-(pyridin-2-yl)ethanone, can be achieved through a Mannich-type reaction. This reaction involves the aminoalkylation of an acidic proton located on the α -carbon of a carbonyl compound.^{[1][2]} In this case, 2-acetylpyridine serves as the ketone component.

Reaction Scheme:





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Sources

- [1. Mannich reaction - Wikipedia \[en.wikipedia.org\]](#)
- [2. oarjbp.com \[oarjbp.com\]](#)
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